

# Introduction: The Role of Ethyl Ethanesulfonate in Modern Synthesis

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## Compound of Interest

Compound Name: Ethyl ethanesulfonate

Cat. No.: B155355

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**Ethyl ethanesulfonate** (EES), an ester of ethanesulfonic acid, is a potent and versatile alkylating agent employed in organic synthesis.<sup>[1][2]</sup> Its primary utility lies in its capacity to introduce an ethyl group to a wide range of nucleophiles, a fundamental transformation for constructing carbon-carbon and carbon-heteroatom bonds. This reactivity makes it a valuable reagent in the synthesis of complex molecules, including pharmaceutical intermediates and specialty chemicals.<sup>[3]</sup>

However, the high reactivity of sulfonate esters like EES also necessitates a thorough understanding of their handling and potential hazards. In the pharmaceutical industry, sulfonate esters are monitored as potential genotoxic impurities (PGIs), which can form from the reaction of sulfonic acids with residual alcohols.<sup>[4][5][6][7]</sup> This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for the safe handling, application, and monitoring of reactions involving **ethyl ethanesulfonate**, ensuring both experimental success and laboratory safety.

## Section 1: Compound Profile and Safety Imperatives

A complete understanding of the physicochemical properties and hazards of **ethyl ethanesulfonate** is non-negotiable for its use in any experimental setting.

### 1.1 Physicochemical Properties

EES is a colorless to pale yellow liquid with a characteristic odor.<sup>[1][2]</sup> Its properties make it suitable for a variety of reaction conditions, particularly its solubility in common organic

solvents.

Property	Value	Source
CAS Number	1912-30-7	[1]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>3</sub> S	
Molecular Weight	138.19 g/mol	
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	~198 °C	[2]
Density	~1.11 g/cm <sup>3</sup>	[2]
Solubility	Soluble in polar organic solvents	[1]

## 1.2 Hazard Identification and Safe Handling

**Ethyl ethanesulfonate** is classified as a hazardous substance, primarily causing skin, eye, and respiratory irritation.[8] As an alkylating agent, it should be handled with the assumption of potential mutagenicity.[9][10]

GHS Hazard Statements:

- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

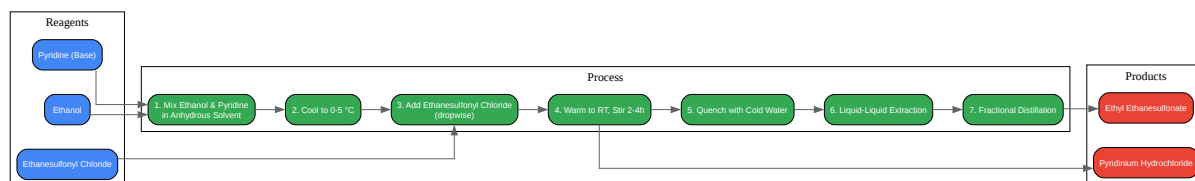
Mandatory Safety Protocols:

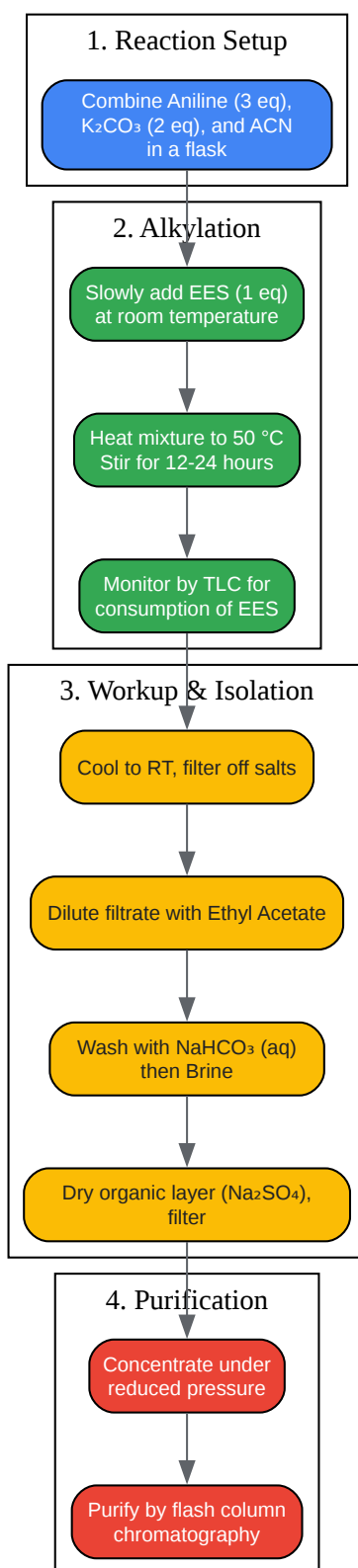
- Engineering Controls: All manipulations involving EES must be conducted within a certified chemical fume hood to prevent inhalation of vapors.[11]
- Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting chemical safety goggles and a face shield.[\[8\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.[\[12\]](#)
- Body Protection: A flame-resistant lab coat and appropriate protective clothing are required.[\[8\]](#)
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible materials such as strong oxidizing agents and bases.[\[11\]](#)[\[12\]](#)
- Disposal: Dispose of EES and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[8\]](#)[\[11\]](#)
- Spill Response: In case of a spill, evacuate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.[\[11\]](#)[\[13\]](#) Do not allow the product to enter drains.[\[11\]](#)

## Section 2: Synthesis of Ethyl Ethanesulfonate

While commercially available, understanding the synthesis of EES provides insight into its reactivity and potential impurities. The most common laboratory preparation involves the reaction of ethanesulfonyl chloride with ethanol in the presence of a non-nucleophilic base.[\[14\]](#)





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